

Spectroscopic Characterization of Ethyl 4-vinylbenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-vinylbenzoate

CAS No.: 2715-43-7

Cat. No.: B3050579

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This guide provides an in-depth analysis of the spectroscopic data for **Ethyl 4-vinylbenzoate** ($C_{11}H_{12}O_2$), a key monomer in the synthesis of specialized polymers and a valuable intermediate in organic synthesis.[1] Understanding its structural features through nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) is critical for researchers, scientists, and professionals in drug development and materials science. This document offers a detailed interpretation of the spectral data, supported by established principles and comparative data from analogous compounds, to ensure a thorough and practical understanding.

Molecular Structure and Spectroscopic Overview

Ethyl 4-vinylbenzoate is an aromatic ester characterized by a vinyl group at the para position of the benzene ring. This unique combination of functional groups—an ethyl ester, a vinyl group, and a disubstituted aromatic ring—gives rise to a distinct spectroscopic fingerprint. The molecular weight of **Ethyl 4-vinylbenzoate** is 176.21 g/mol, and its CAS number is 2715-43-7. [2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Here, we will delve into the proton (^1H) and carbon-13 (^{13}C) NMR spectra of **Ethyl 4-vinylbenzoate**.

^1H NMR Spectroscopy: A Detailed Analysis

The ^1H NMR spectrum of **Ethyl 4-vinylbenzoate** is predicted to exhibit distinct signals corresponding to the ethyl, aromatic, and vinyl protons. The analysis presented here is based on established chemical shift principles and comparative data from the closely related **methyl 4-vinylbenzoate**.^[4]

Predicted ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
~1.40	Triplet	~7.1	3H	-O-CH ₂ -CH ₃
~4.38	Quartet	~7.1	2H	-O-CH ₂ -CH ₃
~5.40	Doublet	~10.9	1H	Vinyl H (cis)
~5.88	Doublet	~17.6	1H	Vinyl H (trans)
~6.75	Doublet of Doublets	~17.6, ~10.9	1H	Vinyl H (geminal)
~7.45	Doublet	~8.4	2H	Aromatic H (ortho to vinyl)
~7.98	Doublet	~8.4	2H	Aromatic H (ortho to ester)

Interpretation and Rationale:

- Ethyl Group:** The ethyl group protons give rise to a characteristic triplet at approximately 1.40 ppm (for the -CH₃) and a quartet at around 4.38 ppm (for the -O-CH₂-). The quartet is shifted

downfield due to the deshielding effect of the adjacent oxygen atom.

- **Vinyl Group:** The three vinyl protons are magnetically non-equivalent and exhibit a complex splitting pattern. The geminal proton (attached to the same carbon as the aromatic ring) appears as a doublet of doublets, coupling to both the cis and trans protons. The cis and trans protons each appear as doublets.
- **Aromatic Protons:** The para-substituted benzene ring results in two sets of chemically equivalent protons. The protons ortho to the electron-donating vinyl group are expected to be more shielded (upfield) than the protons ortho to the electron-withdrawing ester group.

Experimental Protocol for ^1H NMR Spectroscopy:

- **Sample Preparation:** Accurately weigh approximately 5-25 mg of **Ethyl 4-vinylbenzoate** and dissolve it in about 0.6 mL of deuterated chloroform (CDCl_3).^[5] Ensure the sample is fully dissolved.
- **Filtration:** Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.^[6]
- **Data Acquisition:**
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ^1H NMR spectrum using appropriate parameters (e.g., 400 MHz, sufficient number of scans to obtain a good signal-to-noise ratio).
 - Process the data by applying Fourier transformation, phase correction, and baseline correction.

Molecular Structure with Proton Assignments:

Caption: Molecular structure of **Ethyl 4-vinylbenzoate** with proton labeling.

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule. Based on data from ethyl benzoate and other substituted benzene derivatives, the following chemical shifts are predicted.^[7]

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~14.3	-O-CH ₂ -CH ₃
~60.9	-O-CH ₂ -CH ₃
~116.0	=CH ₂ (vinyl)
~126.0	CH (aromatic, ortho to vinyl)
~129.5	C (aromatic, ipso to ester)
~130.0	CH (aromatic, ortho to ester)
~136.0	=CH- (vinyl)
~141.0	C (aromatic, ipso to vinyl)
~166.5	C=O (ester)

Interpretation and Rationale:

- **Aliphatic Carbons:** The methyl and methylene carbons of the ethyl group are the most shielded (upfield) carbons.
- **Vinyl Carbons:** The terminal vinyl carbon (=CH₂) is more shielded than the substituted vinyl carbon.
- **Aromatic Carbons:** The chemical shifts of the aromatic carbons are influenced by the electron-donating vinyl group and the electron-withdrawing ester group. The carbon bearing the ester group (ipso-carbon) is significantly deshielded.

- **Carbonyl Carbon:** The ester carbonyl carbon is the most deshielded carbon in the molecule, appearing at the downfield end of the spectrum.

Experimental Protocol for ^{13}C NMR Spectroscopy:

The sample preparation is the same as for ^1H NMR, although a higher concentration (20-50 mg) may be beneficial.^[5] The data acquisition will involve a ^{13}C -specific probe and pulse sequence, typically with proton decoupling to simplify the spectrum to single lines for each carbon.

Molecular Structure with Carbon Assignments:

Caption: Molecular structure of **Ethyl 4-vinylbenzoate** with carbon labeling.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **Ethyl 4-vinylbenzoate** will be dominated by absorptions from the ester, vinyl, and aromatic moieties.

Predicted IR Absorption Bands

Frequency (cm ⁻¹)	Intensity	Vibrational Mode
~3080-3010	Medium	C-H stretch (aromatic and vinyl)
~2980-2850	Medium	C-H stretch (aliphatic)
~1720	Strong	C=O stretch (ester, conjugated)
~1630	Medium	C=C stretch (vinyl)
~1605, ~1580	Medium	C=C stretch (aromatic)
~1275	Strong	C-O stretch (ester, aryl-C=O)
~1100	Strong	C-O stretch (ester, O-alkyl)
~990, ~910	Strong	=C-H bend (vinyl out-of-plane)
~840	Strong	C-H bend (para-disubstituted aromatic)

Interpretation and Rationale:

- **C=O Stretch:** The most prominent peak in the spectrum will be the strong absorption around 1720 cm⁻¹ due to the carbonyl stretch of the ester. Its position is slightly lower than a typical saturated ester due to conjugation with the aromatic ring.[\[8\]](#)
- **C-O Stretches:** Aromatic esters show two strong C-O stretching bands, which are clearly visible in the fingerprint region.
- **Vinyl and Aromatic Bands:** The C-H stretches of the vinyl and aromatic protons appear above 3000 cm⁻¹, while the aliphatic C-H stretches are found just below 3000 cm⁻¹. The out-of-plane bending vibrations for the vinyl and para-substituted aromatic protons are also characteristic.

Experimental Protocol for IR Spectroscopy:

For a liquid sample like **Ethyl 4-vinylbenzoate**, the simplest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) and acquire the spectrum using a

Fourier Transform Infrared (FTIR) spectrometer.

Key Functional Groups for IR Analysis:

Caption: Key functional groups of **Ethyl 4-vinylbenzoate** for IR analysis.

Mass Spectrometry (MS): Fragmentation and Molecular Weight Determination

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which aids in its structural confirmation.

Predicted Mass Spectrum Data (Electron Ionization)

m/z	Proposed Fragment
176	$[M]^+$ (Molecular Ion)
147	$[M - C_2H_5]^+$
131	$[M - OC_2H_5]^+$
103	$[M - COOC_2H_5]^+$
77	$[C_6H_5]^+$

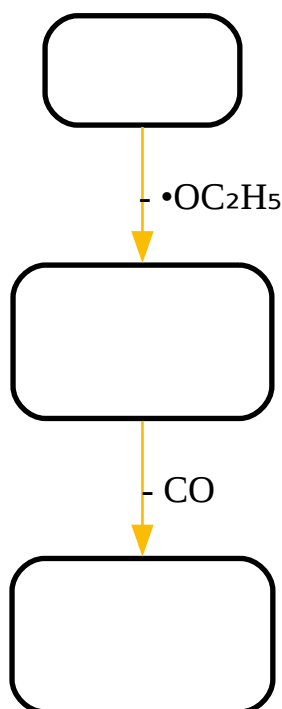
Interpretation and Rationale:

- **Molecular Ion:** The molecular ion peak is expected at $m/z = 176$, corresponding to the molecular weight of **Ethyl 4-vinylbenzoate**.
- **Major Fragmentation:** The primary fragmentation pathway for ethyl benzoate is the loss of the ethoxy radical ($\bullet OC_2H_5$) to form a stable acylium ion at $m/z = 131$. This is expected to be the base peak. Subsequent loss of carbon monoxide (CO) from this fragment would yield a phenyl cation with a vinyl group at $m/z = 103$. The loss of an ethyl radical ($\bullet C_2H_5$) would result in a fragment at $m/z = 147$.

Experimental Protocol for Mass Spectrometry:

A dilute solution of **Ethyl 4-vinylbenzoate** in a volatile organic solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer, typically via direct infusion or coupled with a gas or liquid chromatograph. Electron ionization (EI) is a common method for causing fragmentation.

Primary Fragmentation Pathway:



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Caption: Proposed primary fragmentation pathway for **Ethyl 4-vinylbenzoate** in MS.

Conclusion

The spectroscopic data for **Ethyl 4-vinylbenzoate** provides a clear and consistent picture of its molecular structure. The ^1H and ^{13}C NMR spectra precisely map out the proton and carbon environments, while the IR spectrum confirms the presence of the key ester, vinyl, and aromatic functional groups. Mass spectrometry corroborates the molecular weight and reveals characteristic fragmentation patterns. This comprehensive spectroscopic analysis serves as a reliable foundation for the identification and quality control of **Ethyl 4-vinylbenzoate** in research and industrial applications.

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